

Technical Guide to Hydroxyustusolate and Related Drimane Sesquiterpenoids

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Compound of Interest

Compound Name: *threo*-6'-Hydroxyustusolate C

CAS No.: 1175543-07-3

Cat. No.: B1163469

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Executive Summary

Hydroxyustusolate compounds (specifically **threo**-6'-hydroxyustusolate C and related ustusolates) are a specialized class of drimane sesquiterpenoid esters isolated from marine-derived fungal strains of *Aspergillus ustus* (e.g., strain 094102).^[1] These compounds represent a chemical hybrid of a drimane sesquiterpene core and a polyunsaturated polyketide side chain.

This guide provides a technical analysis of their chemical architecture, biosynthetic origin, isolation protocols, and pharmacological potential. It is designed for medicinal chemists and pharmacologists evaluating these metabolites for oncological or antimicrobial applications.

Chemical Architecture & Stereochemistry

Structural Classification

Hydroxyustusolates belong to the meroterpenoid class, specifically defined by two structural domains:

- **Drimane Core:** A bicyclic sesquiterpene skeleton (decahydronaphthalene system), often oxygenated at C-2, C-3, C-9, or C-11.^[1] In ustusolates, this core frequently features a lactone ring or a cyclic ether (isochromane-like) motif.
- **Polyketide Side Chain:** An unsaturated ester moiety, typically derived from octa-2,4-dienoic acid. The "hydroxy" designation in **threo-6'-hydroxyustusolate C** refers to the presence of a vicinal diol (glycol) on this side chain, introducing critical stereocenters (C-6', C-7') that dictate biological potency.^[1]

Stereochemical Criticality

The bioactivity of ustusolates is highly sensitive to the configuration of the side-chain diol.

- **Threo- vs. Erythro-:** The relative configuration (threo or erythro) at the 6',7'-position of the ester chain distinguishes various congeners (e.g., Ustusolate I vs. its isomers).
- **Absolute Configuration:** Determined via CD (Circular Dichroism) and Mosher's ester analysis, the drimane core typically follows the (5S, 9S, 10S) absolute configuration common to fungal drimanes.

Biosynthetic Pathway

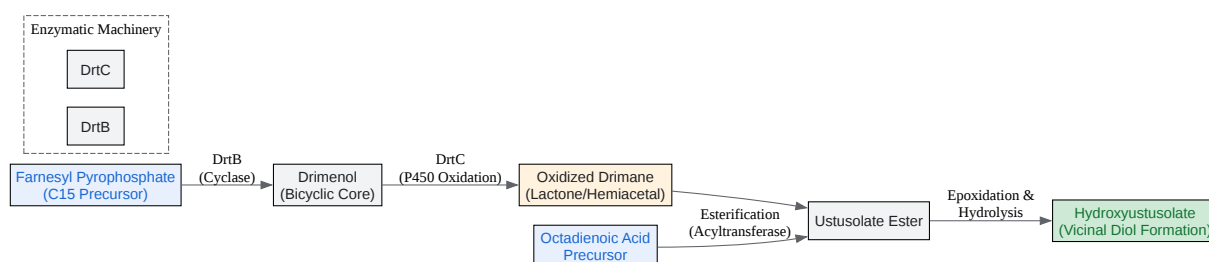
Unlike plant drimanes, fungal drimanes are synthesized via a specific gene cluster (e.g., the *drt* cluster in *Aspergillus calidoustus*).^[2] The pathway involves a unique drimenol cyclase and a hybrid PKS-NRPS-like assembly for the ester chain.^[1]

Mechanism of Assembly

- **Terpene Cyclization:** Farnesyl pyrophosphate (FPP) is cyclized by a drimenol cyclase (*DrtB*) to form the drimane skeleton (drimenol).
- **Core Oxidation:** Cytochrome P450s (*DrtC*) and oxidoreductases oxidize the drimane core, introducing hydroxyl groups and forming the lactone ring.
- **Side Chain Attachment:** A separate polyketide synthase (PKS) module generates the polyunsaturated fatty acid precursor, which is then esterified to the drimane core.

- Post-Modification: Epoxidation and hydrolysis yield the terminal vicinal diol (hydroxyustusolate).

Biosynthetic Logic Diagram



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Caption: Proposed biosynthetic pathway of hydroxyustusolates involving terpene cyclization and convergent esterification.

Isolation & Purification Protocol

The following protocol is standardized for the isolation of ustusolates from *Aspergillus ustus* fermentation broth.

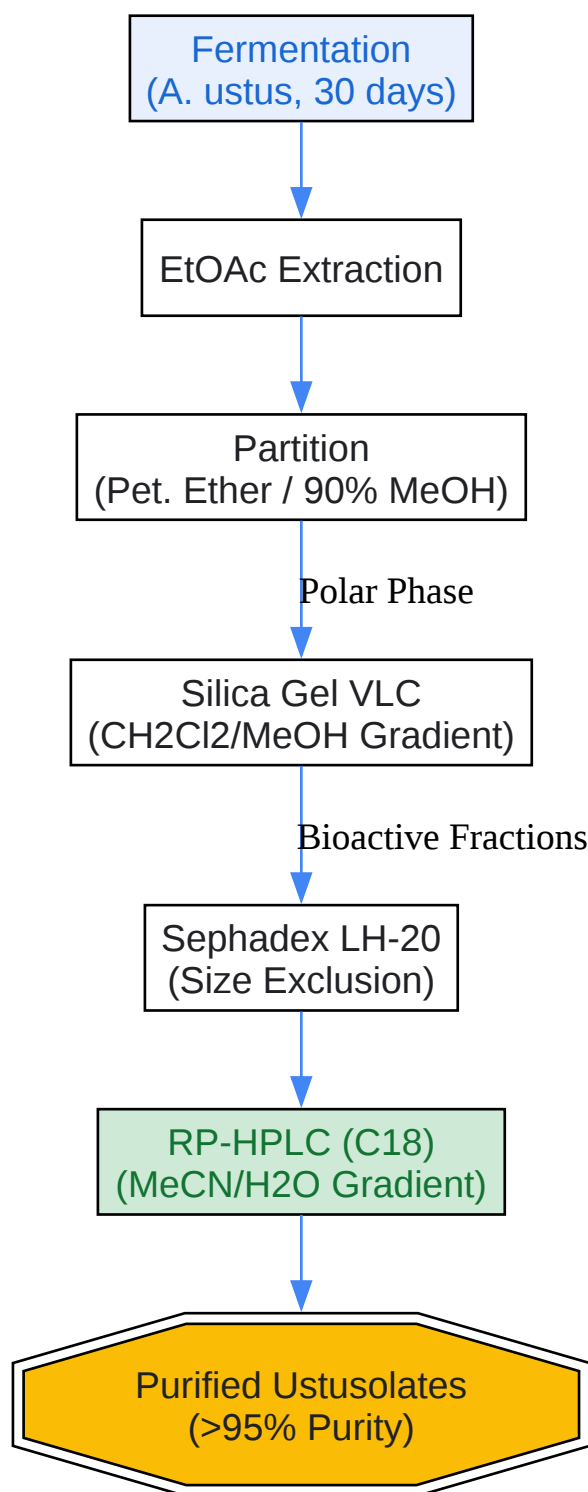
Fermentation[1][3]

- Strain: *Aspergillus ustus* (e.g., 094102).[3][4][5]
- Media: Rice medium (solid state) or PDB (Potato Dextrose Broth) supplemented with sea salt (3.3%) to mimic marine conditions.
- Duration: 28–30 days at 25°C (static culture).

Extraction Workflow

- Harvest: Dice solid rice medium and extract exhaustively with Ethyl Acetate (EtOAc) (3x).
- Partition: Concentrate filtrate in vacuo. Partition the crude oleoresin between Petroleum Ether and 90% Methanol/Water to remove lipids.
- Fractionation:
 - Step A (VLC): Subject the MeOH fraction to Vacuum Liquid Chromatography (VLC) on Silica Gel. Elute with a gradient of CH₂Cl₂/MeOH (100:1 to 1:1).
 - Step B (Sephadex LH-20): Purify cytotoxic fractions using size-exclusion chromatography (CH₂Cl₂/MeOH 1:1) to remove pigments.
 - Step C (HPLC): Final purification via semi-preparative RP-HPLC (C18 column, 5 μm).
 - Mobile Phase: MeCN/H₂O (gradient 40% → 80% MeCN over 30 min).[\[1\]](#)
 - Detection: UV at 254 nm and 300 nm.

Isolation Logic Diagram



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Caption: Bioactivity-guided isolation workflow for purifying ustusolates from fungal fermentation broth.

Pharmacological Profile[1][3][14]

Cytotoxicity & Oncology

Hydroxyustusolates exhibit significant antiproliferative activity against human tumor cell lines.[4] The mechanism involves the induction of apoptosis, evidenced by nuclear fragmentation and condensation.[6]

Table 1: Comparative Cytotoxicity (IC50 in μM)

Compound	HL-60 (Leukemia)	A549 (Lung)	CAL-62 (Thyroid)	MG-63 (Osteosarcoma)
Ustusolate C	9.0	10.5	N/D	N/D
Ustusolate E	9.0	10.5	N/D	N/D
Ustusolate I	N/D	N/D	16.3	10.1
Ustusorane E	0.13	N/D	N/D	N/D
Etoposide (Ctrl)	0.6	0.6	0.6	0.6

Note: Ustusorane E (a related isochromane derivative) shows nanomolar potency, whereas the hydroxyustusolates (C, E, I) typically display micromolar activity.

Antimicrobial Synergy

While ustusolates show weak antibacterial activity alone ($\text{MIC} > 64 \mu\text{g/mL}$ against MRSA), they exhibit synergistic potentiation when co-administered with streptomycin. This suggests a mechanism involving membrane permeabilization or efflux pump inhibition, allowing the partner drug to enter the cell more effectively.

Proposed Synthetic Strategy

Given the lack of a published total synthesis for the specific hydroxyustusolate esters, the following convergent route is proposed based on established drimane chemistry.

Retrosynthetic Analysis

- Disconnection: Ester linkage between the drimane core (alcohol) and the side chain (carboxylic acid).
- Fragment A (Core): Ustusol (or 9,11-dihydroxydrim-7-en-6-one).^{[1][7]}
 - Route: From (-)-Sclareolide via oxidative degradation and Wieland-Miescher ketone annulation.^[1]
- Fragment B (Side Chain): (2E,4E)-6,7-Dihydroxyocta-2,4-dienoic acid.^{[1][7][8]}
 - Route: Suzuki-Miyaura coupling of a vinyl boronate with a chiral diol precursor derived from tartaric acid or asymmetric dihydroxylation of a diene.^[1]

Coupling Protocol

- Protection: Selectively protect the secondary hydroxyls of the drimane core (acetonide formation).
- Esterification: Yamaguchi esterification or Steglich esterification (DCC/DMAP) of Fragment A and Fragment B.
- Global Deprotection: Acidic hydrolysis to reveal the free hydroxyl groups on the side chain and core.

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